

# Proper storage and handling conditions for (R)-(-)-1-Benzyloxy-2-propanol

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## Compound of Interest

Compound Name: (R)-(-)-1-Benzyloxy-2-propanol

Cat. No.: B032081

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## Technical Support Center: (R)-(-)-1-Benzyloxy-2-propanol

This guide provides essential information for the proper storage, handling, and troubleshooting of **(R)-(-)-1-Benzyloxy-2-propanol** for research, scientific, and drug development applications.

## Frequently Asked Questions (FAQs)

Q1: What are the ideal storage conditions for **(R)-(-)-1-Benzyloxy-2-propanol**? A1: **(R)-(-)-1-Benzyloxy-2-propanol** should be stored at a temperature between 2-8°C.[1] The container should be kept tightly closed and placed in a cool, dry, and well-ventilated area.[2] It should be protected from direct sunlight, heat, sparks, and other sources of ignition.[2][3]

Q2: What is the shelf life of this compound? A2: While a specific shelf life is not provided in the documents, related compounds are known to form peroxides over time, especially when exposed to air. It is good laboratory practice to date the container upon opening and to periodically test for the presence of peroxides, especially if stored for over a year.[3]

Q3: What personal protective equipment (PPE) is required when handling **(R)-(-)-1-Benzyloxy-2-propanol**? A3: When handling this compound, you should wear appropriate personal protective equipment, including chemical-resistant gloves, safety goggles or eyeshields, and a lab coat.[4] In cases where dust or aerosols may be generated, a type N95 (US) dust mask or equivalent respirator is recommended.[5]

Q4: Is **(R)-(-)-1-Benzyloxy-2-propanol** hazardous? A4: Yes, it is classified as a hazardous substance. It is harmful if swallowed (Acute Toxicity 4, Oral) and causes skin and eye irritation.  
[6][7] It may also cause respiratory irritation.[6] Refer to the Safety Data Sheet (SDS) for complete hazard information.

Q5: How should I dispose of waste **(R)-(-)-1-Benzyloxy-2-propanol**? A5: Dispose of contaminated materials and unused product in accordance with applicable local, state, and federal regulations.[4] Do not allow the chemical to enter drains, as it should be prevented from entering the environment.[8]

## Troubleshooting Guide

Q1: My reaction yielded unexpected byproducts or a low yield. Could the quality of my **(R)-(-)-1-Benzyloxy-2-propanol** be the cause? A1: Yes, improper storage or handling can affect the purity of the reagent.

- **Peroxide Formation:** Like other ethers, this compound may form explosive peroxides upon exposure to air and light over time. Peroxides can interfere with chemical reactions. It is advisable to test for peroxides before use, especially if the container has been opened for a long time.[3]
- **Moisture Contamination:** Some sources indicate that related compounds can be hygroscopic. Absorbed moisture can interfere with moisture-sensitive reactions. Ensure the container is always tightly sealed.
- **Degradation:** Exposure to high temperatures or direct sunlight can cause degradation. Always store the compound at the recommended 2-8°C.

Q2: The physical appearance (color, clarity) of the liquid has changed. What should I do? A2: A change in appearance, such as discoloration or the formation of precipitates, can indicate degradation or contamination. Do not use the reagent if its appearance has changed. It is safer to dispose of the questionable material according to your institution's guidelines and use a fresh stock.

Q3: I observed inconsistent results between different batches of the compound. Why might this be? A3: Inconsistency can arise from variations in purity or storage history.

- **Confirm Purity:** Ensure the assay of the batch meets your experimental requirements (e.g., 97%).
- **Standardize Storage:** Implement consistent storage practices for all batches. Ensure all users are sealing the container properly after use and returning it to cold storage promptly.
- **Handling Technique:** Avoid introducing contaminants by using clean, dry glassware and utensils when aliquoting the reagent.

## Quantitative Data Summary

The following table summarizes key physical and safety properties for **(R)-(-)-1-Benzyloxy-2-propanol**.

Property	Value	Source(s)
Storage Temperature	2-8°C	[1][5]
Molecular Formula	C <sub>10</sub> H <sub>14</sub> O <sub>2</sub>	[9]
Molecular Weight	166.22 g/mol	[7]
Density	1.027 g/mL at 25°C	[1]
Refractive Index	n <sub>20/D</sub> 1.510	[1]
Flash Point	>109.9 °C (>229.8 °F)	
Hazard Classifications	Acute Tox. 4 (Oral), Skin Irrit. 2, Eye Irrit. 2, STOT SE 3	

## Experimental Protocols

**(R)-(-)-1-Benzyloxy-2-propanol** is utilized as a reagent in various chemical syntheses, such as in the preparation of glucokinase activators for diabetes treatment and in stereoselective synthesis.[1][10]

Detailed experimental protocols are highly application-specific and depend on the target molecule and reaction scheme. Therefore, a universal protocol cannot be provided.

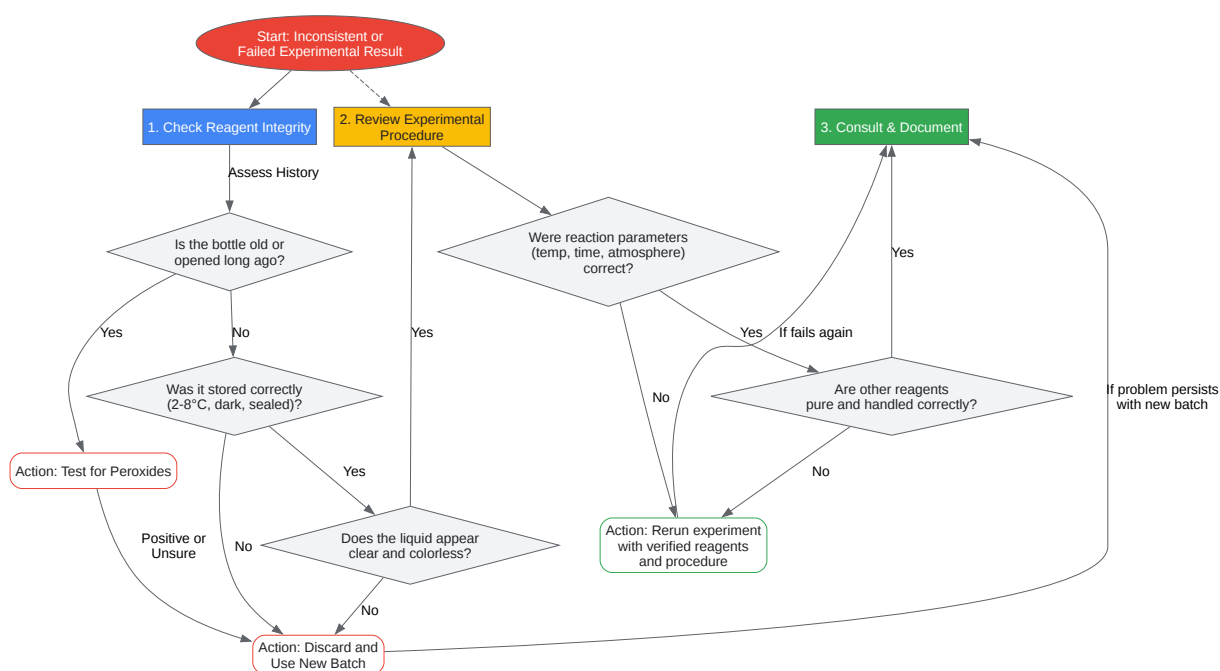
Researchers should consult peer-reviewed literature and established synthetic procedures relevant to their specific research goals.

General Handling for a Reaction:

- Ensure the reagent has been stored correctly at 2-8°C.
- Allow the container to equilibrate to room temperature before opening to prevent moisture condensation.
- Under an inert atmosphere (if the reaction is air-sensitive), withdraw the required amount using a clean, dry syringe or pipette.
- Seal the container tightly immediately after use and return it to cold storage.

## Visual Troubleshooting Workflow

The following diagram outlines a logical workflow for troubleshooting issues encountered during experiments involving **(R)-(-)-1-Benzyloxy-2-propanol**.



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Caption: Troubleshooting workflow for experiments using **(R)-(-)-1-Benzyloxy-2-propanol**.

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## References

- 1. (R)-(-)-1-BENZYLOXY-2-PROPANOL | 89401-28-5 [amp.chemicalbook.com]
- 2. renishaw.com [renishaw.com]
- 3. nrf.aux.eng.ufl.edu [nrf.aux.eng.ufl.edu]
- 4. lookchem.com [lookchem.com]
- 5. (R)-(+)-3-苄氧基-1,2-丙二醇 99% | Sigma-Aldrich [sigmaaldrich.com]
- 6. chemos.de [chemos.de]
- 7. 1-(Benzyloxy)propan-2-ol | C<sub>10</sub>H<sub>14</sub>O<sub>2</sub> | CID 295955 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. chemicalbook.com [chemicalbook.com]
- 9. (2S)-1-(Benzyloxy)-2-propanol | CAS#:85483-97-2 | Chemsrce [chemsrc.com]
- 10. scbt.com [scbt.com]
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